

# Physical characteristics of (3-Bromopyridin-4-YL)methanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (3-Bromopyridin-4-YL)methanol

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An In-depth Technical Guide on the Physical Characteristics of **(3-Bromopyridin-4-YL)methanol**

## Introduction

**(3-Bromopyridin-4-YL)methanol** is a substituted pyridine derivative with significant applications as a versatile building block in organic synthesis.<sup>[1]</sup> Its structure, featuring a pyridine ring with a bromine atom at the 3-position and a hydroxymethyl group at the 4-position, allows for selective modifications at these two reactive sites.<sup>[1]</sup> This makes it a valuable intermediate in the synthesis of various biologically active molecules and complex chemical structures.<sup>[1]</sup> This guide provides a detailed overview of the physical and chemical properties of **(3-Bromopyridin-4-YL)methanol**, along with experimental protocols for their determination, aimed at researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The key physical and chemical identifiers for **(3-Bromopyridin-4-YL)methanol** are summarized in the table below. These properties are crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source
IUPAC Name	(3-Bromopyridin-4-yl)methanol	[1]
CAS Number	146679-66-5	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO	[1][2]
Molecular Weight	188.02 g/mol	[1][2]
Appearance	Off-white to light yellow solid	[2]
Boiling Point	287.1 ± 25.0 °C (Predicted)	[2]
Density	1.668 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
pKa	12.72 ± 0.10 (Predicted)	[2]
Storage	Sealed in dry, Room Temperature	[2]
Canonical SMILES	C1=C(C(=CN=C1)Br)CO	[1]

## Experimental Protocols

### Synthesis of (3-Bromopyridin-4-YL)methanol

A common method for the synthesis of **(3-Bromopyridin-4-YL)methanol** involves the reduction of 3-bromo-4-pyridinecarboxaldehyde.[2]

Procedure:

- 3-bromo-4-pyridinecarboxaldehyde (3.0 g, 16.2 mmol) is dissolved in anhydrous methanol (40 mL).
- The solution is cooled to 0 °C.
- Sodium borohydride (NaBH<sub>4</sub>) (0.736 g, 19.5 mmol) is slowly added to the solution.[2]
- The reaction mixture is stirred continuously at 0 °C for 2 hours under a nitrogen atmosphere. [2]

- Upon completion of the reaction, the solvent is removed by distillation under reduced pressure.<sup>[2]</sup>
- Water and ethyl acetate are added to the residue for extraction.
- The organic layer is separated, washed with distilled water, and dried over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>).<sup>[2]</sup>
- The solvent is concentrated under reduced pressure to yield the final product, **(3-Bromopyridin-4-YL)methanol**, as a white powder.<sup>[2]</sup>

## Determination of Melting Point

The melting point of a solid is a critical physical property for its identification and purity assessment.<sup>[3]</sup> For a crystalline solid like **(3-Bromopyridin-4-YL)methanol**, the following capillary method is a standard procedure.

Materials:

- **(3-Bromopyridin-4-YL)methanol** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Spatula
- Watch glass or weighing paper

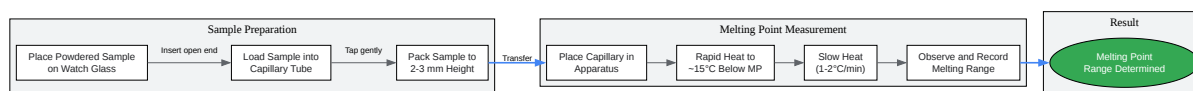
Procedure:

- Place a small amount of the powdered **(3-Bromopyridin-4-YL)methanol** onto a watch glass.
- Push the open end of a capillary tube into the powder to collect a small amount of the sample.<sup>[3]</sup>

- Gently tap the sealed bottom of the capillary tube on a hard surface to pack the sample down to a height of 2-3 mm.[3]
- Place the packed capillary tube into the heating block of the melting point apparatus.[3]
- Heat the sample rapidly to about 10-15 °C below the expected melting point.[3]
- Then, reduce the heating rate to approximately 1-2 °C per minute to ensure accurate measurement.[3]
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[3]
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[3]
- The recorded melting range provides an indication of the sample's purity. A narrow range is indicative of a pure compound.

## Visualizations

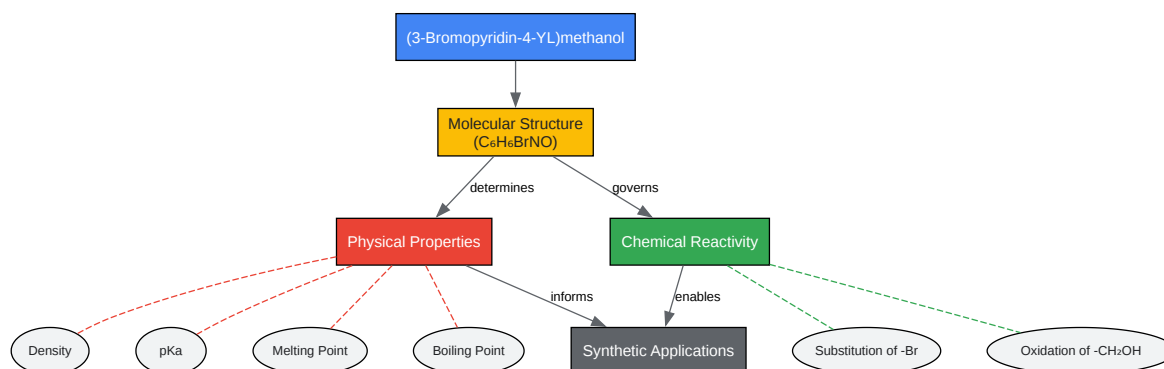
### Experimental Workflow for Melting Point Determination



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Caption: Workflow for determining the melting point of a solid organic compound.

## Logical Relationship of Compound Properties



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Caption: Interrelation of the structural and chemical properties of the compound.

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## References

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- To cite this document: BenchChem. [Physical characteristics of (3-Bromopyridin-4-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b599396#physical-characteristics-of-3-bromopyridin-4-yl-methanol\]](https://www.benchchem.com/product/b599396#physical-characteristics-of-3-bromopyridin-4-yl-methanol)

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